

Solubility Profile of 1-Fluoro-4-nitrobenzene: A Technical Guide

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Compound of Interest

Compound Name: 1-Fluoro-4-nitrobenzene

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This technical guide provides an in-depth overview of the solubility of **1-fluoro-4-nitrobenzene** in water and various organic solvents. The information is intended to support research, development, and formulation activities where this compound is utilized.

Quantitative Solubility Data

The solubility of **1-fluoro-4-nitrobenzene** is a critical parameter for its application in chemical synthesis and pharmaceutical development. The following table summarizes the available quantitative and qualitative solubility data for this compound.

| Solvent | Type of Data | Solubility Value | Temperature (°C) | Reference(s) |
|-----------------------------|--------------|------------------|------------------|--------------|
| Water | Quantitative | 1.467 g/L | 25 | [1] |
| n-Octanol/Water | Quantitative | Log P o/w = 1.8 | 20 | [2] |
| Alcohol (general) | Qualitative | Soluble | Not Specified | [3][4] |
| Ethanol | Qualitative | Soluble | Not Specified | [5] |
| Ether (general) | Qualitative | Soluble | Not Specified | [3][4] |
| Acetone | Qualitative | Soluble | Not Specified | [4] |
| Chloroform | Qualitative | Soluble | Not Specified | [5] |
| Xylene | Qualitative | Soluble | Not Specified | [4] |
| Dimethyl Sulfoxide (DMSO) | Qualitative | Soluble | Not Specified | [6] |
| N,N-Dimethylformamide (DMF) | Qualitative | Soluble | Not Specified | [6] |

Experimental Protocol: Determination of Water Solubility (Shake Flask Method)

The following protocol is a detailed methodology for determining the aqueous solubility of **1-fluoro-4-nitrobenzene**, based on the OECD Guideline 105 (Shake Flask Method).[7][8][9][10][11] This method is suitable for substances with a water solubility in the range of 10 mg/L to 10 g/L.[7]

2.1. Principle

An excess amount of the test substance, **1-fluoro-4-nitrobenzene**, is agitated in a flask with deionized water at a controlled temperature to achieve a saturated solution. The concentration of the substance in the filtered aqueous phase is then determined by a suitable analytical

method, such as High-Performance Liquid Chromatography (HPLC), to ascertain the water solubility.

2.2. Materials and Apparatus

- **1-Fluoro-4-nitrobenzene** (purity $\geq 99\%$)
- Deionized water (HPLC grade or equivalent)
- Glass flasks with stoppers
- Thermostatically controlled shaker or water bath
- Centrifuge (thermostated, if possible)
- Syringe filters (e.g., 0.45 μm , compatible with the substance and solvent)
- Volumetric flasks and pipettes
- Analytical balance
- HPLC system with a suitable detector (e.g., UV detector at $\lambda_{\text{max}} \sim 270 \text{ nm}$) and column (e.g., C18)[6]

2.3. Procedure

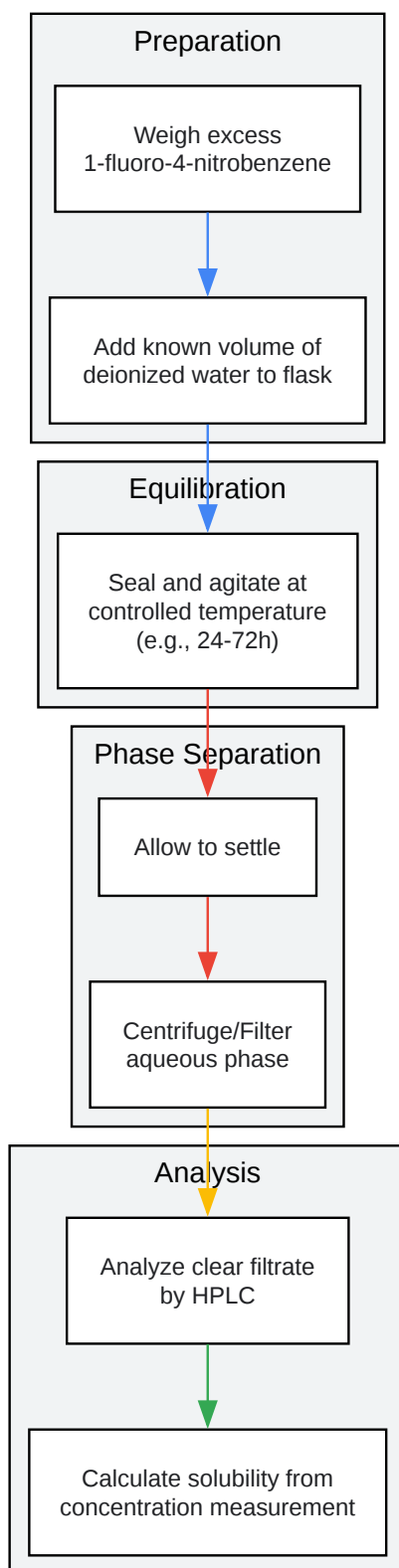
- **Preliminary Test:** A preliminary test is conducted to estimate the approximate solubility and the time required to reach equilibrium. This involves adding small, incremental amounts of **1-fluoro-4-nitrobenzene** to a known volume of water and observing for dissolution.
- **Definitive Test Preparation:** Based on the preliminary test, an amount of **1-fluoro-4-nitrobenzene** estimated to be about five times that required for saturation is weighed accurately and added to at least three separate flasks.[7]
- **Equilibration:** A known volume of deionized water is added to each flask. The flasks are then sealed and placed in a thermostatically controlled shaker or water bath set at the desired temperature (e.g., 25 °C). The flasks are agitated for a period determined from the preliminary test to be sufficient to reach equilibrium (typically 24 to 72 hours).[12] It is crucial

to ensure that an excess of undissolved solid remains present throughout the equilibration period.^[12]

- **Phase Separation:** After equilibration, the flasks are allowed to stand at the test temperature to allow for the separation of the aqueous and solid phases. To ensure complete removal of undissolved particles, the supernatant is centrifuged, and/or filtered through a syringe filter.^[10] The first portion of the filtrate should be discarded to avoid adsorption effects.
- **Analysis:** The concentration of **1-fluoro-4-nitrobenzene** in the clear, saturated aqueous solution is determined by a validated analytical method, such as HPLC. A calibration curve should be prepared using standard solutions of known concentrations.
- **Data Evaluation:** The solubility is calculated as the average concentration from at least the last two consecutive samples that are in agreement. The results are typically expressed in g/L or mg/L.

Visualization of Experimental Workflow

The following diagram illustrates the key steps in the experimental workflow for determining the solubility of **1-fluoro-4-nitrobenzene** using the shake flask method.



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Caption: Experimental workflow for solubility determination.

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References

- 1. fluorochem.co.uk [fluorochem.co.uk]
- 2. 350-46-9 CAS | 1-FLUORO-4-NITROBENZENE | Laboratory Chemicals | Article No. 3858D [lobachemie.com]
- 3. p-Fluoronitrobenzene | C₆H₄FNO₂ | CID 9590 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 1-Fluoro-4-nitrobenzene, 99% | Fisher Scientific [fishersci.ca]
- 5. solubilityofthings.com [solubilityofthings.com]
- 6. 1-Fluoro-4-nitrobenzene | High-Purity Reagent | CAS 350-46-9 [benchchem.com]
- 7. downloads.regulations.gov [downloads.regulations.gov]
- 8. OECD 105 - Phytosafe [phytosafe.com]
- 9. oecd.org [oecd.org]
- 10. filab.fr [filab.fr]
- 11. enfo.hu [enfo.hu]
- 12. quora.com [quora.com]
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